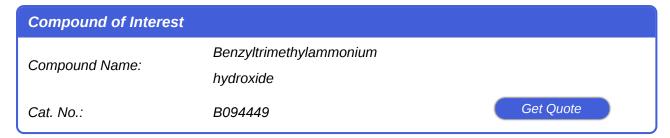




# An In-depth Technical Guide to Benzyltrimethylammonium Hydroxide

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This guide provides a comprehensive overview of the chemical and physical properties of **benzyltrimethylammonium hydroxide**, its applications in scientific research and drug development, and a representative experimental workflow.

## **Core Chemical and Physical Properties**

**Benzyltrimethylammonium hydroxide**, also known as Triton B, is a quaternary ammonium salt that serves as a potent organic base.[1][2] It is commonly handled as a solution in water or methanol and typically appears as a colorless to light yellow liquid.[2][3][4]

Table 1: Physicochemical Properties of Benzyltrimethylammonium Hydroxide



Property	Value
Molecular Formula	C10H17NO[1][5][6]
Molecular Weight	167.25 g/mol [1][5][7]
CAS Number	100-85-6[1][3]
Appearance	Colorless to light yellow transparent liquid[3]
Density	Approximately 1.059 g/mL at 25°C[3][8]
Melting Point	-98°C[3]
Boiling Point	Approximately 65°C[3][8]
Flash Point	60°F[3][8]
Solubility	Miscible with water, alcohols, and various organic solvents[5][8]

## **Applications in Research and Development**

**Benzyltrimethylammonium hydroxide** is a versatile reagent with numerous applications in organic synthesis, attributable to its strong basicity and utility as a phase-transfer catalyst.[2][3]

#### **Key Applications:**

- Phase-Transfer Catalyst: It facilitates reactions between reactants in immiscible phases,
  which is crucial in various organic syntheses.[3][4]
- Strong Organic Base: It is employed in a range of base-catalyzed reactions, including:
  - Aldol condensation reactions[2][3][5]
  - Base-catalyzed dehydration reactions[3][5]
  - Horner-Wadsworth-Emmons olefination reactions[5]
- Molecular Sieve Template Agent: It can be used to direct the structure in the synthesis of porous materials.[3]



• Electronic Industry: It is a component in formulations for cleaning silicon wafers.[5]

## Representative Experimental Protocol: Aldol Condensation

The following is a generalized protocol for an aldol condensation reaction using **benzyltrimethylammonium hydroxide** as a catalyst.

Objective: To synthesize an  $\alpha,\beta$ -unsaturated carbonyl compound from an aldehyde or ketone.

#### Materials:

- Aldehyde or ketone starting material
- Benzyltrimethylammonium hydroxide (40% solution in methanol)
- An appropriate organic solvent (e.g., toluene, methanol)
- Quenching agent (e.g., dilute hydrochloric acid)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Apparatus for organic synthesis (round-bottom flask, condenser, magnetic stirrer, etc.)

#### Procedure:

- Reaction Setup: A solution of the carbonyl compound in the chosen solvent is prepared in a round-bottom flask equipped with a magnetic stirrer and a condenser.
- Catalyst Addition: A catalytic amount of **benzyltrimethylammonium hydroxide** solution is added dropwise to the stirred solution at a controlled temperature.
- Reaction Monitoring: The progress of the reaction is monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Workup: Upon completion, the reaction is quenched by the addition of a dilute acid. The organic layer is separated, washed with brine, and dried over an anhydrous drying agent.

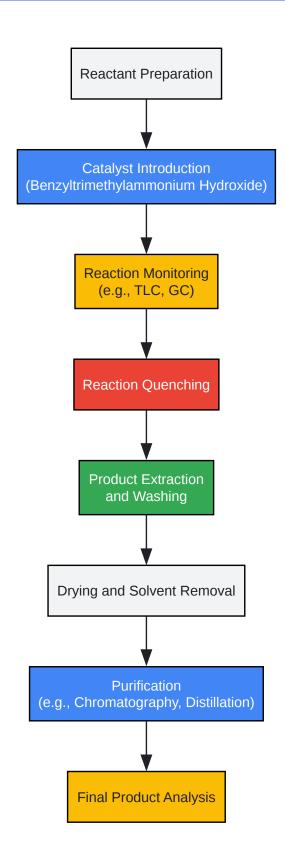


• Purification: The crude product is purified by a suitable method, such as column chromatography or distillation, to yield the pure  $\alpha,\beta$ -unsaturated carbonyl compound.

## **Visualizing Experimental and Logical Workflows**

Diagram 1: General Experimental Workflow for a Catalyzed Reaction



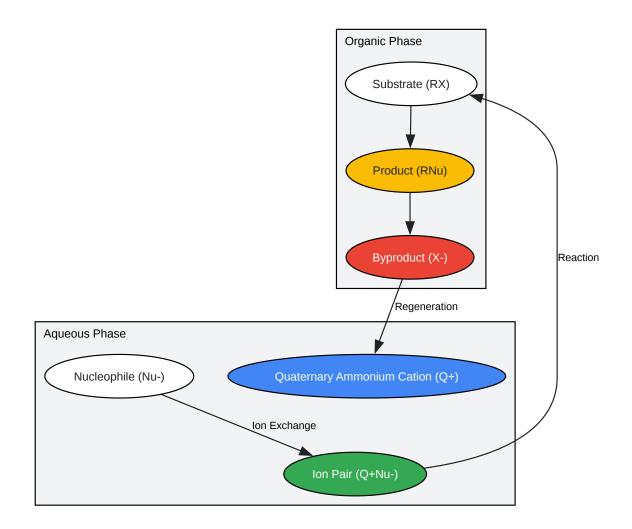


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A generalized workflow for a chemical synthesis reaction.



Diagram 2: Logical Flow for Phase-Transfer Catalysis



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